

An In-depth Technical Guide to 3-Acetoxy-2',3'-dimethylbenzophenone

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Compound of Interest

Compound Name: 3-Acetoxy-2',3'-
dimethylbenzophenone

CAS No.: 890099-05-5

Cat. No.: B1292283

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For Researchers, Scientists, and Drug Development Professionals

A Note on the Data

Direct safety, toxicological, and ecotoxicological data for **3-Acetoxy-2',3'-dimethylbenzophenone** is not readily available in public databases. This guide has been constructed by leveraging data from structurally similar compounds, including other substituted benzophenones. The information provided herein should be treated as a guide for handling the target molecule with the utmost caution, assuming it may possess hazards similar to its analogues. A comprehensive risk assessment should be conducted before any handling or use of this compound.

Introduction: The Benzophenone Scaffold in Modern Chemistry

Benzophenones are a class of aromatic ketones that serve as a versatile and ubiquitous scaffold in medicinal chemistry, polymer science, and as UV filters in various consumer

products.[1][2] Their inherent photochemical properties and the ability to undergo a variety of chemical modifications make them valuable building blocks for the synthesis of novel compounds with diverse biological activities and material properties.[1][2] **3-Acetoxy-2',3'-dimethylbenzophenone**, with its acetoxy and dimethyl substitutions, is a molecule of interest for its potential applications in these fields. Understanding its safe handling, synthesis, and potential biological interactions is crucial for researchers and drug development professionals.

Chemical and Physical Properties (Predicted)

While experimental data for **3-Acetoxy-2',3'-dimethylbenzophenone** is scarce, we can infer some of its properties based on its structure and data from similar compounds.

Property	Predicted Value/Information	Source Analogy
Molecular Formula	C ₁₇ H ₁₆ O ₃	-
Molecular Weight	268.31 g/mol	[3]
Appearance	Likely a solid at room temperature	General observation of similar benzophenones
Solubility	Expected to be soluble in organic solvents like dichloromethane, ethyl acetate, and acetone. Poorly soluble in water.	General properties of benzophenones
CAS Number	Not definitively identified. A closely related isomer, 4-Acetoxy-2',3'-dimethylbenzophenone, has the CAS number 890100-29-5. [4]	[4]

Safety and Hazard Information: An Analog-Based Approach

Given the absence of a specific Safety Data Sheet (SDS), the following hazard information is extrapolated from data on other dimethylbenzophenone derivatives. It is imperative to handle **3-Acetoxy-2',3'-dimethylbenzophenone** with the assumption that it may possess similar hazards.

Potential Hazards:

- Skin Irritation: Substituted benzophenones are known to cause skin irritation.[5]
- Eye Irritation: Direct contact may cause serious eye irritation.[5]
- Respiratory Irritation: Inhalation of dust or vapors may cause respiratory tract irritation.[5]
- Endocrine Disruption: Several benzophenone derivatives, particularly those used as UV filters, have been shown to possess endocrine-disrupting capabilities.[5][6]
- Carcinogenicity: Benzophenone itself is classified by the International Agency for Research on Cancer (IARC) as possibly carcinogenic to humans (Group 2B).[7]

Recommended Safety Precautions:

- Engineering Controls: Work in a well-ventilated fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles.
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
 - Skin and Body Protection: Wear a lab coat and closed-toe shoes.
- Hygiene Measures: Avoid ingestion and inhalation. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

First Aid Measures (Based on General Benzophenone SDS):

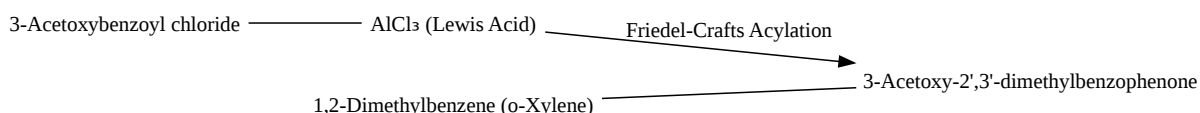
- After inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.

- After skin contact: Immediately wash with soap and plenty of water.
- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- After ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Synthesis of 3-Acetoxy-2',3'-dimethylbenzophenone: A Proposed Route via Friedel-Crafts Acylation

The most common and versatile method for the synthesis of benzophenones is the Friedel-Crafts acylation. This electrophilic aromatic substitution reaction involves the reaction of an aromatic compound with an acyl halide or anhydride in the presence of a Lewis acid catalyst.

Proposed Reaction Scheme:



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Caption: Proposed synthesis of **3-Acetoxy-2',3'-dimethylbenzophenone**.

Detailed Step-by-Step Experimental Protocol (Exemplary):

This protocol is a general guideline and may require optimization for the specific synthesis of **3-Acetoxy-2',3'-dimethylbenzophenone**.

- Preparation of 3-Acetoxybenzoyl Chloride:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 3-acetoxybenzoic acid.
- Slowly add thionyl chloride (SOCl_2) (an excess, typically 2-3 equivalents) to the flask.
- Heat the reaction mixture to reflux (approximately 80°C) for 2-3 hours, or until the evolution of HCl and SO_2 gas ceases.
- After cooling to room temperature, remove the excess thionyl chloride by distillation under reduced pressure to obtain crude 3-acetoxybenzoyl chloride.
- Friedel-Crafts Acylation:
 - In a separate three-necked flask equipped with a dropping funnel, a condenser, and a magnetic stirrer, add anhydrous aluminum chloride (AlCl_3) (a slight molar excess relative to the acyl chloride) and a dry, inert solvent such as dichloromethane (DCM).
 - Cool the suspension in an ice bath to $0-5^\circ\text{C}$.
 - Dissolve 1,2-dimethylbenzene (o-xylene) in dry DCM and add it to the AlCl_3 suspension.
 - Slowly add a solution of 3-acetoxybenzoyl chloride in dry DCM from the dropping funnel to the reaction mixture, maintaining the temperature between $0-5^\circ\text{C}$.
 - After the addition is complete, allow the reaction mixture to stir at room temperature for several hours, monitoring the progress by Thin Layer Chromatography (TLC).
 - Once the reaction is complete, carefully quench the reaction by pouring it into a mixture of crushed ice and concentrated hydrochloric acid.
 - Separate the organic layer and extract the aqueous layer with DCM.
 - Combine the organic layers, wash with water, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel to obtain **3-Acetoxy-2',3'-dimethylbenzophenone**.

Potential Applications in Research and Drug Development

The benzophenone scaffold is of significant interest in medicinal chemistry due to its presence in numerous biologically active natural products and synthetic drugs.^{[1][2]}

- **Anticancer and Anti-inflammatory Agents:** Various substituted benzophenones have demonstrated potent anti-inflammatory and anticancer activities.^[1] The specific substitution pattern on the aromatic rings can significantly influence the biological properties of these molecules.^[1]
- **Photoaffinity Labeling:** Benzophenones are widely used as photoactivatable cross-linking agents in chemical biology to study protein-ligand and protein-protein interactions. Upon UV irradiation, the benzophenone moiety can form a covalent bond with nearby molecules.
- **UV Filters and Stabilizers:** In polymer chemistry, dimethylbenzophenones are utilized as UV filters and photoinitiators for UV-curable coatings and inks.^[8] They also act as stabilizers in plastics, preventing degradation from UV radiation.^[8]

Toxicological and Ecotoxicological Profile of Substituted Benzophenones

The environmental fate and toxicological effects of benzophenones, particularly those used in sunscreens, are an area of active research.

Human Toxicology:

- **Endocrine Disruption:** Benzophenone-3 (BP-3), a common UV filter, and its metabolites have been shown to exhibit estrogenic activity and can act as endocrine disruptors.^{[5][6]}
- **Dermal Absorption:** Benzophenones can be absorbed through the skin, leading to systemic exposure.^[9]

Ecotoxicology:

- Aquatic Toxicity: Benzophenone derivatives have been detected in various water sources and can be toxic to aquatic organisms.[6][10] For example, BP-3 has been shown to be toxic to algae, daphnia, and fish.[10][11]
- Bioaccumulation: Due to their lipophilic nature, some benzophenones have the potential to bioaccumulate in the environment.[10]

Conclusion

3-Acetoxy-2',3'-dimethylbenzophenone is a compound with potential applications in medicinal chemistry and materials science. While specific safety and toxicological data are lacking, a cautious approach to its handling is warranted based on the known hazards of the broader class of benzophenones. The synthetic route via Friedel-Crafts acylation provides a viable method for its preparation. Further research is needed to fully characterize the chemical, biological, and toxicological properties of this specific molecule to unlock its full potential in a safe and responsible manner.

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